

An In-depth Technical Guide to 1-Bromo-4-(isopentyloxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(isopentyloxy)benzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **1-Bromo-4-(isopentyloxy)benzene**, a key intermediate in various synthetic applications. The information presented herein is intended to support research and development activities in medicinal chemistry and materials science.

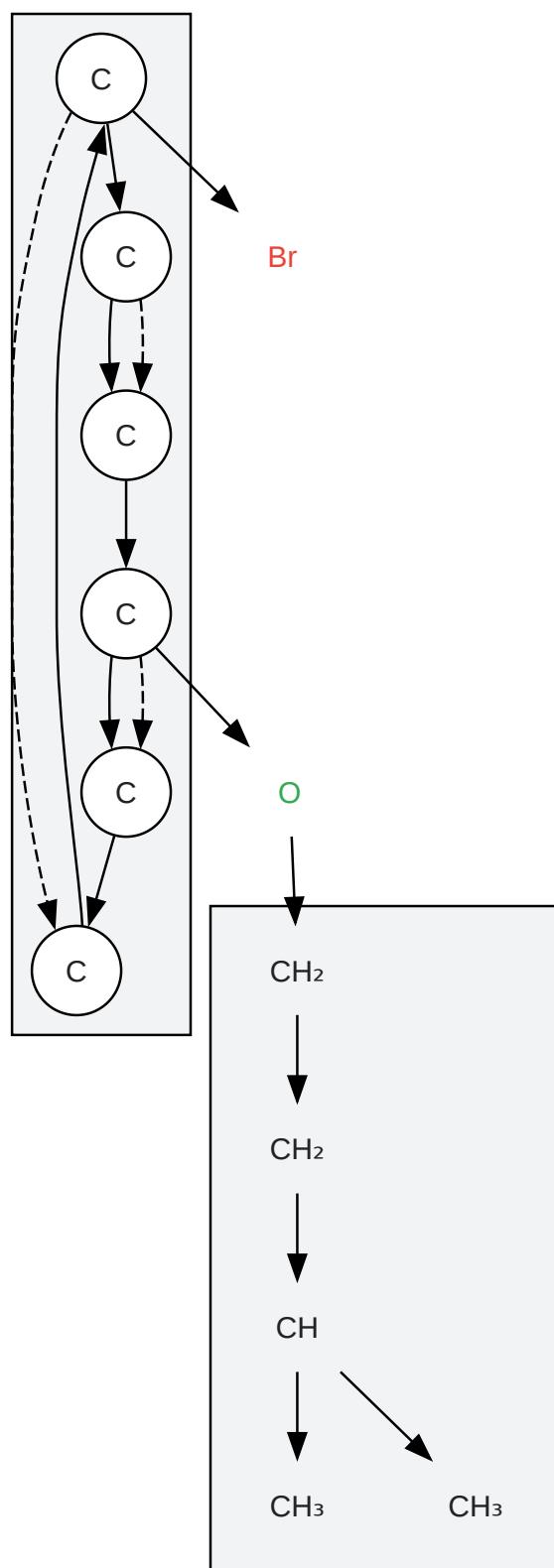
Core Physicochemical Data

The essential molecular properties of **1-Bromo-4-(isopentyloxy)benzene** are summarized in the table below. These data are critical for stoichiometric calculations, analytical characterization, and the design of synthetic protocols.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ BrO ^{[1][2][3]}
Molecular Weight	243.14 g/mol ^{[1][2][4]}
IUPAC Name	1-bromo-4-(3-methylbutoxy)benzene ^{[1][3]}
CAS Number	30752-24-0 ^[2]

Chemical Structure

The molecular structure of **1-Bromo-4-(isopentyloxy)benzene** is characterized by a benzene ring substituted with a bromine atom and an isopentyloxy group at the para position. This arrangement influences the compound's reactivity and physical properties.



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Figure 1: Chemical structure of **1-Bromo-4-(isopentyloxy)benzene**.

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References

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